

# Compound Identification and Basic Properties

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**Compound Focus:** H-Trp-Phe-Tyr-Ser(PO3H2)-Pro-Arg-pNA

Cat. No.: S12885965

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The table below summarizes the core identifying information and physical chemical properties of **H-Trp-Phe-Tyr-Ser(PO3H2)-Pro-Arg-pNA** as reported by multiple chemical suppliers.

Property	Details
CAS Number	202739-41-1 [1] [2] [3]
Molecular Formula	C <sub>49</sub> H <sub>59</sub> N <sub>12</sub> O <sub>13</sub> P (base compound) [2] [4]
Molecular Weight	1055.04 g/mol (base compound) [2] [4]
Other Form	Trifluoroacetate salt: C <sub>49</sub> H <sub>59</sub> N <sub>12</sub> O <sub>13</sub> P·C <sub>2</sub> HF <sub>3</sub> O <sub>2</sub> (MW: 1169.06 g/mol) [1]
Sequence (Short)	WFY{pSer}-SPR-pNA [2]
Purity & Documentation	Available from suppliers (e.g., Certificate of Analysis) [2] [4]

## Biological Function and Research Applications

This compound is scientifically recognized as a **chromogenic substrate for the enzyme Pin1** (Peptidyl-prolyl cis-trans isomerase NIMA-interacting 1) [2] [4]. Pin1 is a key regulatory enzyme that isomerizes phospho-Serine/Threonine-Proline bonds in its target proteins, a reaction crucial for regulating their activity and stability [5].

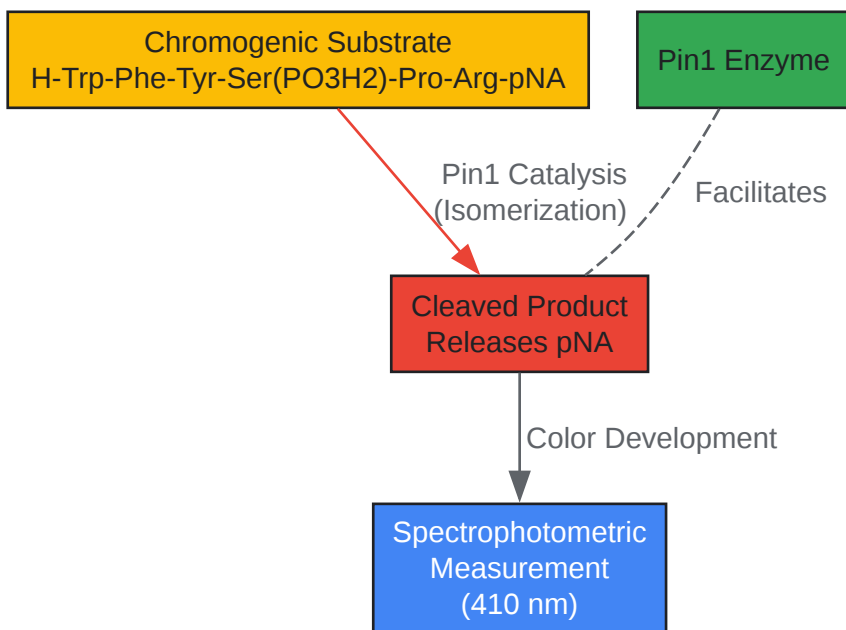
The primary research applications, as highlighted by suppliers and the scientific literature, include:

- **Enzyme Activity Assays:** It is widely used as a substrate in assays to study Pin1 enzyme kinetics and mechanisms [1] [5].
- **Drug Discovery:** Its unique structure makes it valuable for designing peptide-based therapeutics, particularly for targeting specific biological pathways involved in diseases [1].
- **Neuroscience Research:** It aids in studying neurotransmitter interactions and the development of potential treatments for neurological disorders [1].
- **Inflammation and Immunology Research:** Scientific studies use this substrate to measure Pin1 activity in contexts like priming of the NADPH oxidase in neutrophils, which is important for understanding inflammatory diseases [5] [6].

## Pin1 Enzymatic Assay Protocol

The following experimental methodology is adapted from a peer-reviewed research paper that used **H-Trp-Phe-Tyr-Ser(PO<sub>3</sub>H<sub>2</sub>)-Pro-Arg-pNA** to measure Pin1 activity [5].

The diagram below illustrates the core principle of the Pin1 activity assay using this chromogenic substrate:



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*Pin1 cleaves the p-nitroaniline (pNA) group, generating a measurable color change.*

## Detailed Procedure

- **Assay Mixture Preparation:**

- Prepare a buffer containing **50 mM HEPES (pH 7.8), 100 mM NaCl, 2 mM DTT, and 0.04 mg/mL Bovine Serum Albumin (BSA)**.
- To this buffer, add the **cell lysate containing Pin1** (e.g., from sonicated neutrophils) or a defined amount of **recombinant Pin1**.
- Add the substrate, **H-Trp-Phe-Tyr-Ser(PO<sub>3</sub>H<sub>2</sub>)-Pro-Arg-pNA**, to a final concentration of approximately **720 μM** to initiate the reaction [5].

- **Enzymatic Reaction & Detection:**

- The core reaction is based on the enzyme's peptidyl-prolyl isomerase activity. While Pin1 itself does not cleave the peptide, its isomerization action makes the substrate susceptible to cleavage by a **conjugated protease** (e.g., trypsin, which may be added separately in a coupled assay system).
- The para-nitroaniline (pNA) group is linked to the C-terminal arginine. Upon cleavage, the free pNA is released, which is yellow and can be measured **spectrophotometrically at 410 nm** [2] [5].
- The rate of increase in absorbance at 410 nm is directly proportional to Pin1 activity in the sample.

## Handling and Storage Information

Proper handling and storage are critical for maintaining the stability of this reagent.

Aspect	Recommendation
Storage Temperature	Store as a powder at $\leq -10^{\circ}\text{C}$ to $-20^{\circ}\text{C}$ [1] [2] [3]. In solvent, store at $-80^{\circ}\text{C}$ for 6 months or $-20^{\circ}\text{C}$ for 1 month [4].
Stability	Stable at room temperature during continental US shipping [2].
Safety & Regulations	Not classified as hazardous material (Hazmat), antibiotic, or a DEA-regulated substance [1].

Aspect	Recommendation
<b>Important Note</b>	This compound is <b>for research use only</b> and is not intended for human or veterinary diagnosis, drug use, or any other consumer-related purpose [2] [4].

## Supplier and Purchasing Information

The compound is available for research purposes from several specialty chemical suppliers. The table below lists known suppliers; you should contact them directly for current pricing, minimum order quantities (MOQ), and availability.

Supplier	Notes
<b>ChemImpex</b> [1]	Offers the trifluoroacetate salt form. Provides same-day shipping for in-stock items.
<b>MedChemExpress (MCE)</b> [2]	Sells the base compound. Available in various sizes (50 mg, 100 mg, 250 mg).
<b>AbMole</b> [4]	Sells the base compound. Purity and documentation (COA, MSDS) are available.
<b>LookChem</b> [3]	A directory that provides access to multiple supplier options.

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## References

1. H-Trp-Phe-Tyr-Ser(PO<sub>3</sub>H<sub>2</sub>)-Pro-Arg-pNA trifluoroacetate salt [chemimpex.com]
2. H-Trp-Phe-Tyr-Ser(PO<sub>3</sub>H<sub>2</sub>)-Pro-Arg-pNA [medchemexpress.com]

3. Cas 202739-41-1,H-TRP-PHE-TYR-SER(PO3H2) [lookchem.com]
4. H-Trp-Phe-Tyr-Ser(PO3H2)-Pro-Arg-pNA | CAS 202739-41-1 [abmole.com]
5. The prolyl isomerase Pin1 acts as a novel molecular switch ... [pmc.ncbi.nlm.nih.gov]
6. The peptidyl-prolyl isomerase Pin1 controls GM-CSF ... [sciencedirect.com]

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